

Effective Concentration of Dilmapimod Tosylate in Cell Culture: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dilmapimod Tosylate (also known as SB-681323) is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK). The p38 MAPK signaling pathway is a critical regulator of inflammatory responses, and its inhibition has been a key therapeutic target for a variety of inflammatory diseases. Dilmapimod has been shown to effectively suppress the production of pro-inflammatory cytokines, such as tumor necrosis factor-alpha (TNF- α), interleukin-1 beta (IL-1 β), and interleukin-6 (IL-6), by blocking the p38 MAPK cascade.[1] This document provides detailed application notes and protocols for utilizing **Dilmapimod Tosylate** in cell culture experiments, with a focus on determining its effective concentration for inhibiting the p38 MAPK pathway and downstream inflammatory responses.

Data Presentation

The effective concentration of **Dilmapimod Tosylate** can vary depending on the cell type and the specific assay being performed. The following table summarizes the available quantitative data for Dilmapimod and provides context with data from other well-characterized p38 MAPK inhibitors.

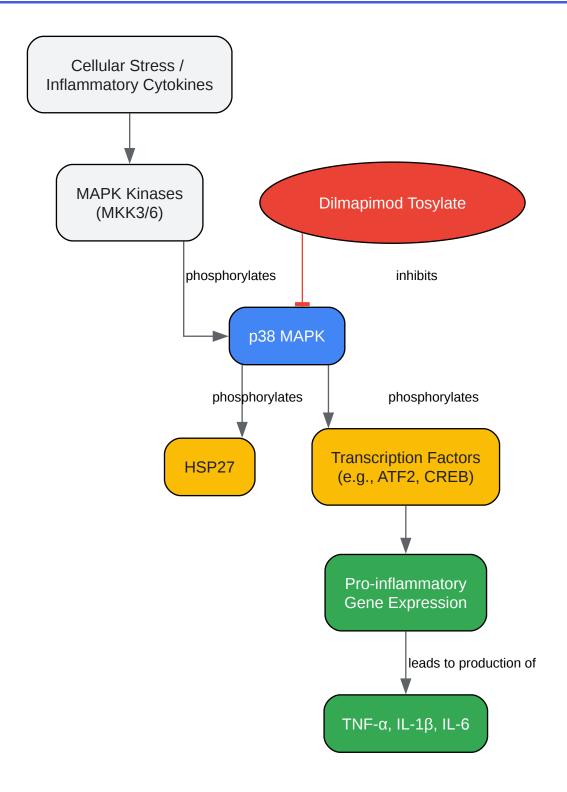


Compound	Assay	Cell Type/System	IC50 / Effective Concentration	Reference
Dilmapimod (SB- 681323)	Inhibition of sorbitol-induced pHSP27 expression	Not specified	Potent inhibition observed	[2][3]
Inhibition of TNF- α production	Not specified	Inhibition observed	[2]	
General Cell Culture	Various	Commonly used at 1 μM	[3]	
Adezmapimod (SB203580)	p38 MAPK inhibition	Not specified	0.3-0.5 μΜ	[2]
SB 202190	p38α/β inhibition	Not specified	50-100 nM	[2]
PH-797804	p38 MAP kinase inhibition	Not specified	26 nM	[2]

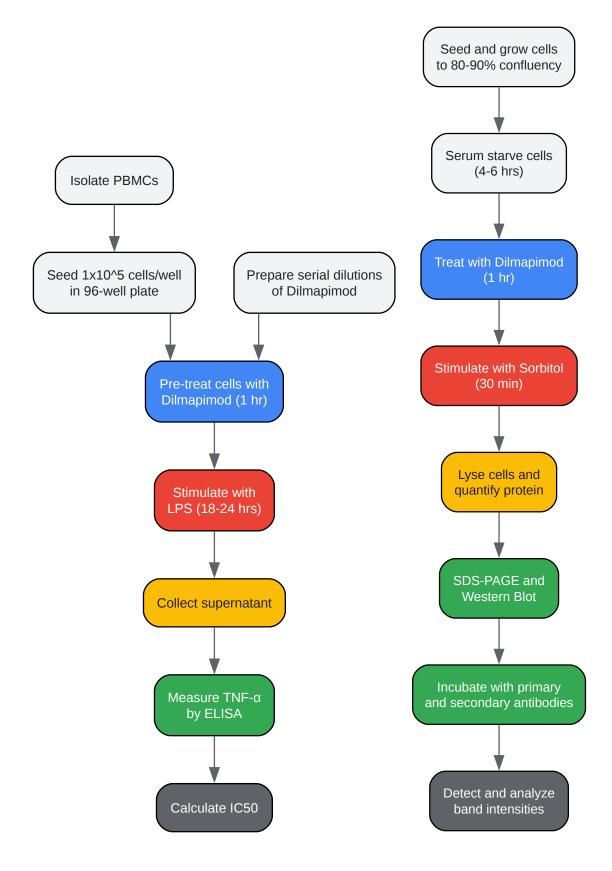
Signaling Pathway

Dilmapimod Tosylate exerts its anti-inflammatory effects by inhibiting the p38 MAPK signaling pathway. This pathway is typically activated by cellular stressors and inflammatory cytokines. Once activated, p38 MAPK phosphorylates downstream targets, including heat shock protein 27 (HSP27) and various transcription factors, leading to the expression of pro-inflammatory genes. Dilmapimod blocks the kinase activity of p38 MAPK, thereby preventing the phosphorylation of its substrates and suppressing the inflammatory cascade.









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